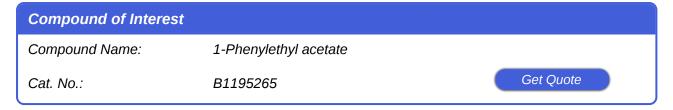


# 1-Phenylethyl acetate chemical properties and structure

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An In-depth Technical Guide to 1-Phenylethyl Acetate: Chemical Properties and Structure

## Introduction

**1-Phenylethyl acetate**, also known as styralyl acetate, is an organic ester characterized by its pleasant, fruity, and floral aroma. This colorless to pale yellow liquid is a significant compound in the fragrance and flavor industries and serves as a versatile solvent and intermediate in organic synthesis.[1] This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **1-phenylethyl acetate**, tailored for researchers, scientists, and professionals in drug development.

## **Chemical and Physical Properties**

The chemical and physical properties of **1-phenylethyl acetate** are summarized in the table below, providing a consolidated reference for its key characteristics.



Property	Value	Source(s)	
Molecular Formula	C10H12O2	[1][2]	
Molecular Weight	164.20 g/mol	[1][2][3][4]	
CAS Number	93-92-5	[1][2]	
Appearance	Colorless to pale yellow liquid	[1]	
Odor	Fruity, floral, green, suggestive of gardenia	[5][6]	
Boiling Point	211 - 212 °C	[1]	
Melting Point	-60 °C	[6]	
Density	1.0715 g/cm3 at 25 °C	[6]	
Refractive Index (n20/D)	1.492 - 1.497	[1]	
Flash Point	92.5 °C (198.5 °F)		
Water Solubility	0.27 g/L (insoluble)	[5][6]	
Solubility in Organic Solvents	Soluble	[6]	
XLogP3	2.0	[2]	

## **Chemical Structure**

**1-Phenylethyl acetate** is a carboxylic ester derived from the formal condensation of 1-phenylethanol and acetic acid. Its structure consists of a phenyl group and an acetyl group attached to a central ethylidene core. The molecule possesses a chiral center at the benzylic carbon, and thus exists as a racemic mixture of (R)- and (S)-enantiomers, unless a stereospecific synthesis is employed.[4]

Caption: Chemical structure of **1-Phenylethyl acetate**.

# Experimental Protocols Synthesis of 1-Phenylethyl Acetate



A common method for the synthesis of **1-phenylethyl acetate** is the esterification of **1-**phenylethanol with acetic anhydride or acetic acid.[6] An alternative approach involves the reaction of benzyl chloride with ethyl acetoacetate followed by oxidation.[7] A general enzymatic synthesis protocol is outlined below.[8]



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Caption: General workflow for the enzymatic synthesis of **1-phenylethyl acetate**.

Detailed Methodology for Enzymatic Synthesis:[8]

- Reaction Setup: In a suitable reaction vessel, such as a microcentrifuge tube, combine 1-phenylethanol (substrate), an acyl donor (e.g., vinyl acetate), a lipase (e.g., Novozym 435), and an organic solvent (e.g., n-hexane).
- Incubation: Place the reaction vessel in a shaker and incubate at a controlled temperature (e.g., 60°C) with constant agitation (e.g., 200 rpm) for a specified duration (e.g., 24 hours).
- Reaction Monitoring: Periodically, take aliquots from the reaction mixture and analyze them by gas chromatography (GC) to monitor the formation of **1-phenylethyl acetate**.
- Enzyme Recovery: Upon completion of the reaction, filter the mixture to recover the lipase. The recovered enzyme can be washed with the reaction solvent and dried for reuse.



Product Isolation and Purification: The filtrate, containing the product, unreacted starting
materials, and solvent, is then subjected to purification, typically by distillation under reduced
pressure, to isolate the pure 1-phenylethyl acetate.

## **Spectroscopic Analysis**

Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR spectroscopy is a powerful tool for the structural elucidation of **1-phenylethyl acetate**. The chemical shifts and coupling constants provide detailed information about the electronic environment and connectivity of the protons in the molecule.

<sup>1</sup>H NMR Spectral Data of Phenethyl Acetate (a related isomer, for illustrative purposes):[9]

Signal Assignment	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration
H-Ar (Aromatic)	7.32 - 7.20	Multiplet (m)	-	5H
-CH <sub>2</sub> -O- (Methylene)	4.28	Triplet (t)	7.1	2H
-CH <sub>2</sub> -Ar (Methylene)	2.94	Triplet (t)	7.1	2H
-C(=O)-CH₃ (Methyl)	2.04	Singlet (s)	-	3H

<sup>13</sup>C NMR Spectral Data of Phenethyl Acetate:[10]

• δ (ppm): 171.22, 137.95, 129.03, 128.64, 126.70, 65.08, 35.21, 21.12.

Experimental Protocol for NMR Spectroscopy:[9]

• Sample Preparation: Dissolve 5-10 mg of **1-phenylethyl acetate** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃) containing a reference standard (e.g., tetramethylsilane, TMS) in an NMR tube.



- Instrument Setup: Place the NMR tube in the spectrometer. Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve homogeneity.
- Data Acquisition: Set the appropriate spectral parameters, including the spectral width, number of scans, and relaxation delay. Acquire the <sup>1</sup>H and <sup>13</sup>C NMR spectra.
- Data Processing: Process the acquired free induction decay (FID) by applying a Fourier transform, phase correction, and baseline correction to obtain the final spectrum.

Mass Spectrometry (MS)

Gas chromatography-mass spectrometry (GC-MS) is commonly used for the identification and quantification of **1-phenylethyl acetate**. The mass spectrum provides information about the molecular weight and fragmentation pattern of the molecule.

Key Mass Spectral Fragments (m/z):[3][11]

- 104
- 43
- 122
- 105
- 77



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Caption: General workflow for the GC-MS analysis of **1-phenylethyl acetate**.



#### Experimental Protocol for GC-MS Analysis:[12]

- Sample Preparation: Perform a liquid-liquid extraction of the sample containing 1phenylethyl acetate using a suitable solvent like methyl-tert-butyl ether (MTBE). An internal
  standard may be added for quantitative analysis.
- Chromatographic Separation: Inject the extract into a gas chromatograph equipped with a suitable capillary column (e.g., DB-WAX). The oven temperature is programmed to achieve separation of the components.
- Mass Spectrometric Detection: The compounds eluting from the GC column are introduced into the mass spectrometer. Electron ionization (EI) is a common ionization technique. The mass analyzer separates the ions based on their mass-to-charge ratio, and a detector records their abundance.
- Data Analysis: Identify **1-phenylethyl acetate** by comparing its retention time and mass spectrum with those of a known standard or a reference library (e.g., NIST).

## Conclusion

**1-Phenylethyl acetate** is a compound of significant interest due to its wide range of applications. A thorough understanding of its chemical properties, structure, and analytical methodologies is crucial for its effective utilization in research, development, and industrial processes. This guide provides a foundational understanding of these aspects, serving as a valuable resource for scientists and professionals in related fields.

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